

Personal protective equipment for handling AP20187

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Compound of Interest

Compound Name: AP20187

Cat. No.: B605525

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Essential Safety and Handling Guide for AP20187

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **AP20187**, a synthetic chemical inducer of dimerization (CID). Adherence to these protocols is essential for ensuring laboratory safety and the integrity of experimental outcomes.

Personal Protective Equipment (PPE)

When handling **AP20187**, appropriate personal protective equipment is mandatory to prevent skin and eye contact, and inhalation. Although one Safety Data Sheet (SDS) classifies **AP20187** as not a hazardous substance or mixture, its toxicological properties have not been fully investigated.^[1] Therefore, caution is advised.

Recommended PPE:

- Lab Coat: A standard laboratory coat should be worn to protect street clothing and skin from accidental spills.
- Gloves: Chemical-resistant gloves (e.g., nitrile) are required. Change gloves immediately if they become contaminated.

- Eye Protection: Safety glasses with side shields or safety goggles must be worn to protect against splashes.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used in a well-ventilated area.[\[1\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data for **AP20187**, also known as B/B Homodimerizer.[\[1\]](#)[\[2\]](#)

Table 1: Chemical and Physical Properties

Property	Value
Molecular Formula	C ₈₂ H ₁₀₇ N ₅ O ₂₀
Molecular Weight	1482.75 g/mol [1]
CAS Number	195514-80-8 [1]
Appearance	White to beige powder [3]

Table 2: Solubility

Solvent	Concentration
DMSO	≥74.1 mg/mL
Ethanol	≥100 mg/mL

Table 3: Storage and Stability

Condition	Duration
Powder at -20°C	≥ 4 years [2]
In solvent at -80°C	Up to 2 years

Experimental Protocols

Handling and Storage of AP20187

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the solid compound at -20°C in a tightly sealed container.[\[2\]](#)
- Stock solutions in DMSO or ethanol should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C.

Preparation of Stock Solutions:

- Work in a chemical fume hood or a well-ventilated area.
- Wear all recommended PPE.
- To prepare a stock solution, dissolve the appropriate amount of **AP20187** powder in the desired solvent (e.g., DMSO or ethanol).
- If necessary, gentle warming (e.g., 37°C) and vortexing can be used to aid dissolution.

Disposal Plan

While **AP20187** is not classified as hazardous by all suppliers, it is prudent to handle its disposal with care.[\[1\]](#)

Solid Waste:

- Collect any solid **AP20187** waste in a clearly labeled, sealed container.
- Dispose of the container as non-hazardous chemical waste according to your institution's guidelines.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Liquid Waste:

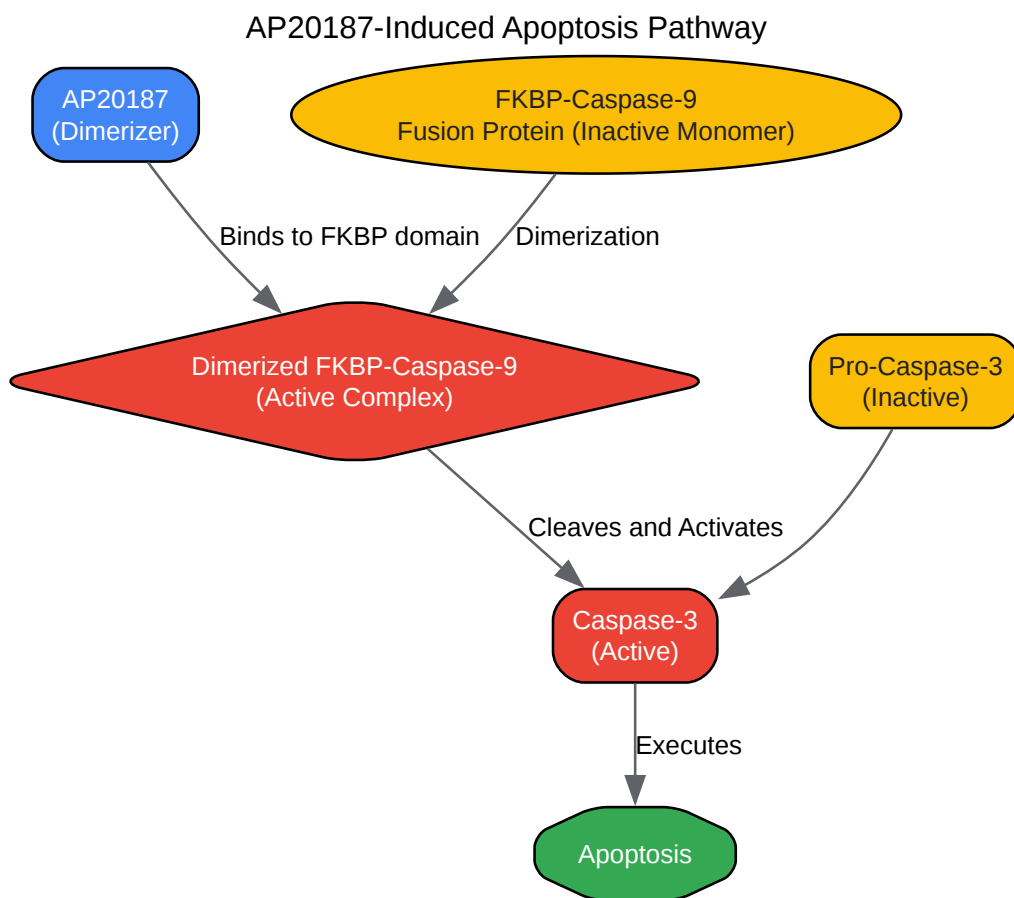
- Small quantities of dilute aqueous solutions may be disposable down the drain with copious amounts of water, pending approval from your institution's Environmental Health and Safety (EHS) department.[4][5]
- Solutions in organic solvents (e.g., DMSO, ethanol) should be collected in a designated, labeled hazardous waste container for chemical waste disposal.

Empty Containers:

- Rinse empty containers with a suitable solvent (e.g., ethanol or water).
- Dispose of the rinsate as chemical waste.
- Deface the label on the empty container before disposing of it in the regular trash.[4]

Signaling Pathway and Experimental Workflow

AP20187 functions by inducing the dimerization of proteins that have been engineered to contain a modified FK506 binding protein (FKBP) domain, such as FKBP12(F36V).[3] This dimerization can trigger a variety of downstream signaling events, depending on the specific fusion proteins being used. A common application is the induction of apoptosis through the dimerization of a pro-caspase fused to the FKBP domain.



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